

Application Notes and Protocols: γ -Decalactone in Cosmetic and Perfumery Formulations

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Compound of Interest

Compound Name: *gamma-Decalactone*

Cat. No.: *B1670016*

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Introduction

Gamma-decalactone (γ -decalactone), a member of the lactone family, is a widely utilized aroma compound in the cosmetic and perfumery industries.[1][2][3] It is a colorless to pale yellow liquid characterized by its intensely sweet, creamy, and fruity aroma, most commonly associated with ripe peaches and apricots.[4][5] This compound is found naturally in many fruits, including apricots, peaches, plums, and raspberries, as well as in butter and rum.[4] Due to its desirable scent profile and versatility, γ -decalactone is a key ingredient in the formulation of a wide array of consumer products, from fine fragrances to personal care items.[3][6]

Application in Perfumery

In perfumery, γ -decalactone is prized for its ability to impart a rich, velvety, and natural-smelling fruitiness to fragrance compositions.[7] Its primary applications include:

- **Fruity Accords:** It is essential for creating authentic peach and apricot notes.[5] It is often used in conjunction with other fruity esters and aldehydes, such as Aldehyde C-14 (gamma-undecalactone), to achieve a more complex and realistic fruit profile.[7]
- **Floral Bouquets:** γ -Decalactone adds a creamy and velvety touch to floral accords, particularly in gardenia and osmanthus reconstitutions where it occurs naturally.[5][7]
- **Gourmand Fragrances:** Its creamy, buttery facets make it an excellent component for modern gourmand and dairy-type scents, blending well with vanilla, coconut, and other

sweet notes.[\[5\]](#)[\[8\]](#)

- **Blending and Softening:** It can be used in trace amounts to soften the sharp edges of aldehydic or citrus compositions and to add a subtle, warm "clean-skin" nuance.[\[8\]](#)

γ -Decalactone is classified as a heart-to-base note, providing good tenacity and longevity to a fragrance, lasting over 240 hours on a smelling strip.[\[5\]](#)[\[7\]](#)[\[8\]](#)

Application in Cosmetics

The pleasant and skin-friendly properties of γ -decalactone make it a popular choice for scenting a variety of cosmetic and personal care products.[\[9\]](#) Its applications span across numerous categories:

- **Skin Care:** It is incorporated into creams, lotions, and facial moisturizers to provide a pleasant fragrance and potentially contribute to a moisturizing feel.[\[9\]](#)[\[10\]](#)
- **Body Care:** Products such as body creams, oils, and foot care formulations utilize γ -decalactone for its appealing scent.[\[11\]](#)
- **Soaps and Cleansers:** It is used in liquid soaps, shower gels, and bar soaps.[\[1\]](#)[\[10\]](#)
- **Hair Care:** Shampoos, conditioners, and hairsprays are often fragranced with γ -decalactone.[\[1\]](#)[\[10\]](#)
- **Other Applications:** It is also found in deodorants, antiperspirants, and various scented products like candles and air fresheners.[\[1\]](#)[\[12\]](#)[\[10\]](#)

Stability and Formulation

When formulating with γ -decalactone, it is important to consider its stability. Lactones have a tendency to polymerize over time, which can lead to increased viscosity and potential phase separation in alcoholic solutions.[\[7\]](#) Additionally, as an ester, it can be susceptible to hydrolysis under extreme pH conditions. The product is generally chemically stable under recommended storage and application conditions.[\[11\]](#) To protect the aroma compound from degradation during processing and storage, microencapsulation is an effective technique.[\[1\]](#)[\[10\]](#)[\[13\]](#)

Safety and Regulatory Information

- GRAS Status: γ -Decalactone has been granted Generally Recognized As Safe (GRAS) status by the FDA for its use as a food additive.[\[10\]](#)
- RIFM Assessment: The Research Institute for Fragrance Materials (RIFM) has assessed the safety of γ -decalactone and concluded that it can be used safely in consumer products at typical levels of use.[\[4\]](#) The assessment, which evaluated endpoints such as genotoxicity, repeated dose toxicity, and skin sensitization, found no safety concerns under the current declared levels of use.[\[14\]](#)
- Skin Irritation: It is considered moderately irritating to the skin of rabbits when applied neat under occlusion for 24 hours.[\[15\]](#) In cosmetic formulations, it is used at concentrations that are considered safe and non-irritating.
- IFRA Compliance: The International Fragrance Association (IFRA) provides guidelines for the maximum concentration of γ -decalactone in various product categories to ensure consumer safety.[\[11\]](#) Formulators must adhere to these standards.

Quantitative Data

Table 1: Physicochemical Properties of γ -Decalactone

Property	Value	Reference
CAS Number	706-14-9	[4][7]
Molecular Formula	C ₁₀ H ₁₈ O ₂	[3][7]
Molecular Weight	170.25 g/mol	[7]
Appearance	Colorless to pale yellow liquid	[7][16]
Density	0.950 - 0.955 g/cm ³ @ 25°C	[16]
Refractive Index	1.447 - 1.451 @ 20°C	[7]
Boiling Point	281°C	[3][7]
Flash Point	150°C (302°F)	[7]
Vapor Pressure	0.0045 mmHg @ 25°C	[7]
Solubility	Soluble in alcohol and oils	[17]

Table 2: Olfactory Profile of γ-Decalactone

Property	Description	Reference
Odor Profile	Sweet, creamy, fruity, with prominent peach and apricot notes; also described as fatty, waxy, and coconut-like.	[12][5][18]
Odor Threshold	11 ppb (0.0000011%)	[7]
Volatility	Heart/Base Note	[7][8]
Longevity on Strip	50 - >240 hours	[5][19]

Table 3: Recommended Usage Levels in Formulations

Application Category (IFRA Class)	Product Type	Max Compound Level (%)	Reference
Class 2	Deodorants/Antiperspirants	1.00	[11]
Class 3	Eye Products, Facial Masks	0.50 - 1.00	[11]
Class 4	Fine Fragrance, Eau de Toilette	10.00 - 25.00	[11]
Class 5A	Body Creams/Lotions, Foot Care	1.00	[11]
Class 5B	Facial Moisturizer/Cream	1.00	[11]
Class 5D	Baby Cream/Lotion	0.50	[11]
Class 9	Rinse-off Toiletries (Soap, Shampoo)	2.50	[11]
Class 10A	Household Cleaners, Laundry Products	2.50	[11]
Class 10B	Aerosol Air Fresheners	5.00	[11]
Class 12	Candles, Non-skin contact Air Fresheners	Generally unrestricted	[11]

Experimental Protocols

Protocol 1: Microencapsulation of γ -Decalactone via Spray Drying

This protocol is based on the methodology for creating a stable emulsion for the microencapsulation of γ -decalactone.[\[10\]](#)

Objective: To encapsulate γ -decalactone in a powder form to enhance its stability and control its release.

Materials:

- γ -Decalactone
- Gum Arabic (GA)
- Maltodextrin
- Rapeseed oil
- Deionized water
- Magnetic stirrer
- High-speed homogenizer (e.g., Ultra-Turrax)
- High-pressure homogenizer (optional, for improved stability)
- Spray dryer

Methodology:

- Preparation of the Carrier Solution:
 - Prepare a 30% (w/v) solution of gum arabic by dissolving it in deionized water with gentle heating and stirring.
 - Once fully hydrated, add 10% (w/v) maltodextrin to the solution and stir until dissolved.
- Formation of the Emulsion:
 - To the carrier solution, add 1.5% (w/v) rapeseed oil and 8.5% (w/v) γ -decalactone.
 - Mix the entire solution using a magnetic stirrer for approximately 7 minutes at 385 rpm to form a coarse pre-emulsion.[\[10\]](#)

- Homogenization:
 - Homogenize the pre-emulsion for 5 minutes at 25,000 rpm using a high-speed homogenizer to reduce the droplet size.[10]
 - (Optional) For a more stable and uniform emulsion, subject the solution to an additional two-stage high-pressure homogenization at 250/50 MPa for five passes.[10]
- Spray Drying:
 - Feed the final emulsion into a spray dryer.
 - Set the inlet air temperature to 180°C. A higher inlet temperature has been shown to result in more efficient encapsulation.[10]
 - The outlet air temperature will depend on the specific equipment and other process parameters.
 - Collect the resulting powder, which consists of microcapsules of γ -decalactone.
- Analysis:
 - The concentration of γ -decalactone in the final powder can be determined using gas chromatography (GC) after extraction with a suitable solvent like dichloromethane.[20]

Protocol 2: Incorporation of γ -Decalactone into a Cosmetic Lotion

Objective: To formulate a simple oil-in-water (O/W) lotion scented with γ -decalactone.

Materials:

- Oil Phase:
 - Sweet Almond Oil: 15%
 - Cetearyl Alcohol: 3%
 - Glyceryl Stearate: 2%

- Water Phase:
 - Distilled Water: 78.5%
 - Glycerin: 1%
- Cool-Down Phase:
 - γ -Decalactone: 0.2%
 - Preservative (e.g., Phenoxyethanol): 0.3%

Methodology:

- Heating:
 - In one beaker, combine all oil phase ingredients and heat to 75°C.
 - In a separate beaker, combine the water phase ingredients and heat to 75°C.
- Emulsification:
 - Slowly add the water phase to the oil phase while mixing with a homogenizer or high-shear mixer.
 - Continue mixing for 5-10 minutes until a stable, uniform emulsion is formed.
- Cooling:
 - Begin to cool the emulsion while stirring gently with a propeller or paddle mixer.
- Addition of Cool-Down Phase:
 - Once the emulsion has cooled to below 40°C, add the γ -decalactone and the preservative.
 - Continue to stir gently until all ingredients are fully incorporated and the lotion is smooth.
- Finalization:

- Check the pH of the final lotion and adjust if necessary.
- Package in an appropriate container.

Protocol 3: Sensory Analysis of a Fragrance Accord

Objective: To evaluate the olfactory characteristics of a fragrance accord containing γ -decalactone.

Materials:

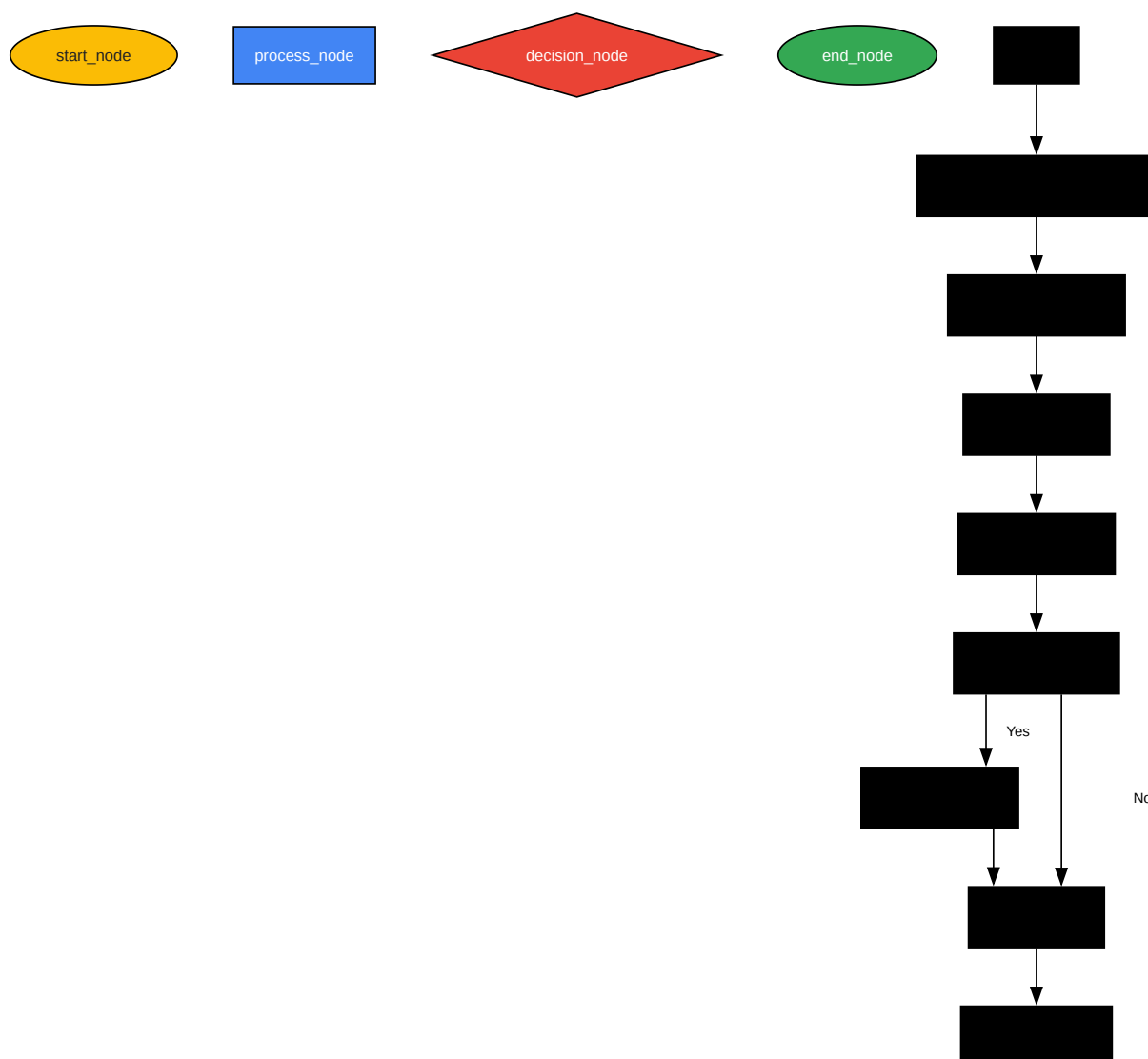
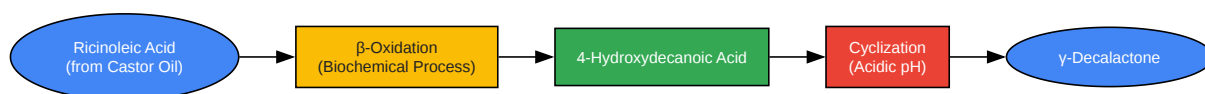
- Fragrance accord containing γ -decalactone.
- Control accord (without γ -decalactone).
- Perfumer's alcohol (ethanol).
- Glass beakers and stirring rods.
- Perfumer's smelling strips.
- Panel of at least 5 trained sensory analysts.
- Evaluation forms.

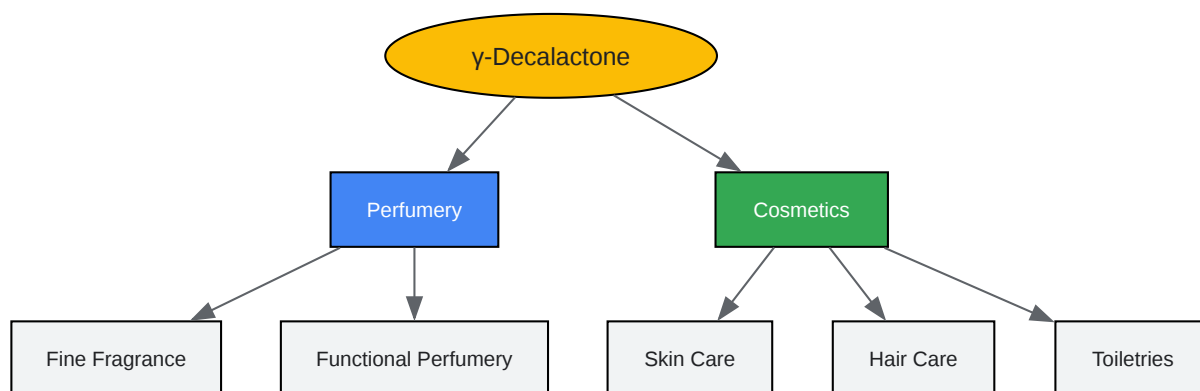
Methodology:

- Sample Preparation:
 - Prepare 10% dilutions of both the test accord and the control accord in perfumer's alcohol.
 - Allow the solutions to macerate for at least 24 hours.
- Evaluation Setup:
 - Conduct the evaluation in a well-ventilated, odor-neutral room.
 - Label the samples with random codes to blind the panelists.

- Olfactory Evaluation:
 - Dip a smelling strip into the test solution, ensuring it is saturated but not dripping.
 - Instruct panelists to evaluate the scent at three key time points:
 - Top Note (0-10 minutes): Initial impression.
 - Heart Note (30-60 minutes): The main character of the fragrance.
 - Base Note (>2 hours): The dry-down and lingering scent.
 - Repeat the process for the control sample after a short break to prevent olfactory fatigue.
- Data Collection:
 - Panelists should record their impressions on an evaluation form, describing the scent profile (e.g., fruity, creamy, peachy), intensity, and any other perceived characteristics.
 - A rating scale (e.g., 1-9) can be used to quantify attributes like "peach character," "creaminess," and "overall appeal."
- Analysis:
 - Compile the data from all panelists.
 - Analyze the descriptive terms and quantitative ratings to determine the specific contribution of γ -decalactone to the fragrance accord.

Visualizations





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References

- 1. researchgate.net [researchgate.net]
- 2. The Effects of Gamma-Decalactone on the Physicochemical and Antimicrobial Properties of Pectin-Based Packaging Films - PMC [pmc.ncbi.nlm.nih.gov]
- 3. gamma-Decalactone - Wikipedia [en.wikipedia.org]
- 4. gamma-Decalactone | The Fragrance Conservatory [fragranceconservatory.com]
- 5. fraterworks.com [fraterworks.com]
- 6. nbino.com [nbino.com]
- 7. ScenTree - Gamma-Decalactone (CAS N° 706-14-9) [scentree.co]
- 8. Gamma-Dodecalactone (CAS 2305-05-7) – Synthetic Fruity Lactone for Creamy Perfumery — Scentspiracy [scentspiracy.com]
- 9. chemimpex.com [chemimpex.com]
- 10. Development of Microencapsulation Method of Gamma-Decalactone [mdpi.com]

- 11. perfumersworld.com [perfumersworld.com]
- 12. Gamma-Decalactone » laxmideewanfrances [laxmideewanfrances.com]
- 13. researchgate.net [researchgate.net]
- 14. fragrancematerialsafetyresource.elsevier.com [fragrancematerialsafetyresource.elsevier.com]
- 15. tobacco-information.hpa.gov.tw [tobacco-information.hpa.gov.tw]
- 16. gamma-decalactone, 706-14-9 [thegoodscentcompany.com]
- 17. scent.vn [scent.vn]
- 18. gamma-decalactone, 706-14-9 [thegoodscentcompany.com]
- 19. perfumersworld.com [perfumersworld.com]
- 20. researchgate.net [researchgate.net]
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